

Technical Synthesis Guide: 2-Bromo-5-fluoroterephthalic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-fluoroterephthalic acid

CAS No.: 1245807-64-0

Cat. No.: B089992

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CAS Number: 1245807-64-0 Formula: $C_8H_4BrFO_4$ Molecular Weight: 263.02 g/mol Primary Application: Ligand for Metal-Organic Frameworks (MOFs), Pharmaceutical Intermediate.

Executive Summary & Strategic Analysis

2-Bromo-5-fluoroterephthalic acid is a highly functionalized aromatic dicarboxylic acid. Its structural value lies in the orthogonal reactivity of its substituents: two carboxyl groups for coordination/polymerization, a fluorine atom for electronic modulation (and potential late-stage labeling), and a bromine atom serving as a handle for cross-coupling reactions (Suzuki, Sonogashira).

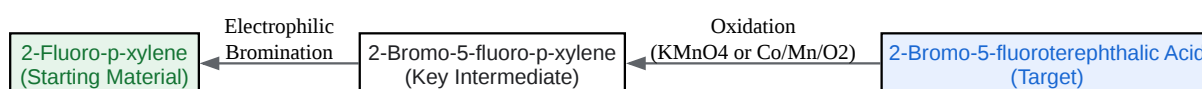
Synthesis of this compound presents a regioselectivity challenge. Direct halogenation of terephthalic acid is harsh and often yields poly-halogenated mixtures. The most robust, scalable synthetic strategy employs a "Functionalize-then-Oxidize" approach, starting from commercially available xylenes. This guide details a self-validating, two-step protocol: regioselective bromination of 2-fluoro-p-xylene followed by exhaustive oxidation of the methyl groups.

Retrosynthetic Analysis

The retrosynthetic logic relies on the directing effects of the fluorine substituent to establish the bromine position before the carboxylic acids are formed.

- Disconnection: C-C bonds (Oxidation of Methyls).
- Precursor: 2-Bromo-5-fluoro-p-xylene.
- Starting Material: 2-Fluoro-p-xylene (1,4-Dimethyl-2-fluorobenzene).

Mechanistic Rationale: In 2-fluoro-p-xylene, the fluorine atom is a strong ortho/para director. Position 5 is para to the fluorine and ortho to a methyl group. Position 3 is ortho to the fluorine but sterically crowded between the fluorine and a methyl group. Consequently, electrophilic bromination occurs almost exclusively at Position 5, yielding the correct substitution pattern for the target molecule.



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Figure 1: Retrosynthetic pathway leveraging substituent directing effects.

Experimental Protocol

Step 1: Regioselective Bromination

Objective: Synthesis of 2-Bromo-5-fluoro-p-xylene.

Reagent	Equiv.[1]	Role
2-Fluoro-p-xylene	1.0	Substrate
Bromine (Br ₂)	1.05	Electrophile
Iron (Fe) powder	0.05	Catalyst (Lewis Acid)
Dichloromethane (DCM)	Solvent	Reaction Medium

Procedure:

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a reflux condenser connected to a caustic scrubber (NaOH trap) to neutralize HBr gas.
- Charge: Add 2-fluoro-p-xylene (e.g., 100 mmol) and catalytic Fe powder (5 mmol) to the flask. Dissolve in dry DCM (200 mL).
- Bromination: Shield the flask from light (aluminum foil). Cool to 0°C. Add Br₂ (105 mmol) dropwise via the addition funnel over 60 minutes.
 - Critical Control Point: Maintain temperature <5°C to minimize benzylic bromination side-reactions.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexanes) or GC-MS.
- Quench: Pour the mixture into saturated aqueous Na₂S₂O₃ (sodium thiosulfate) to destroy excess bromine (orange color disappears).
- Workup: Separate phases. Wash the organic layer with water (2x) and brine (1x). Dry over anhydrous MgSO₄.
- Isolation: Concentrate under reduced pressure. The product, 2-bromo-5-fluoro-p-xylene, is typically a liquid or low-melting solid. It can be used directly or distilled for high purity.

Step 2: Exhaustive Oxidation

Objective: Conversion of methyl groups to carboxylic acids.

Reagent	Equiv.[1]	Role
2-Bromo-5-fluoro-p-xylene	1.0	Substrate
Potassium Permanganate (KMnO ₄)	6.0 - 8.0	Oxidant
Pyridine	Solvent	Co-solvent/Phase Transfer
Water	Solvent	Reaction Medium

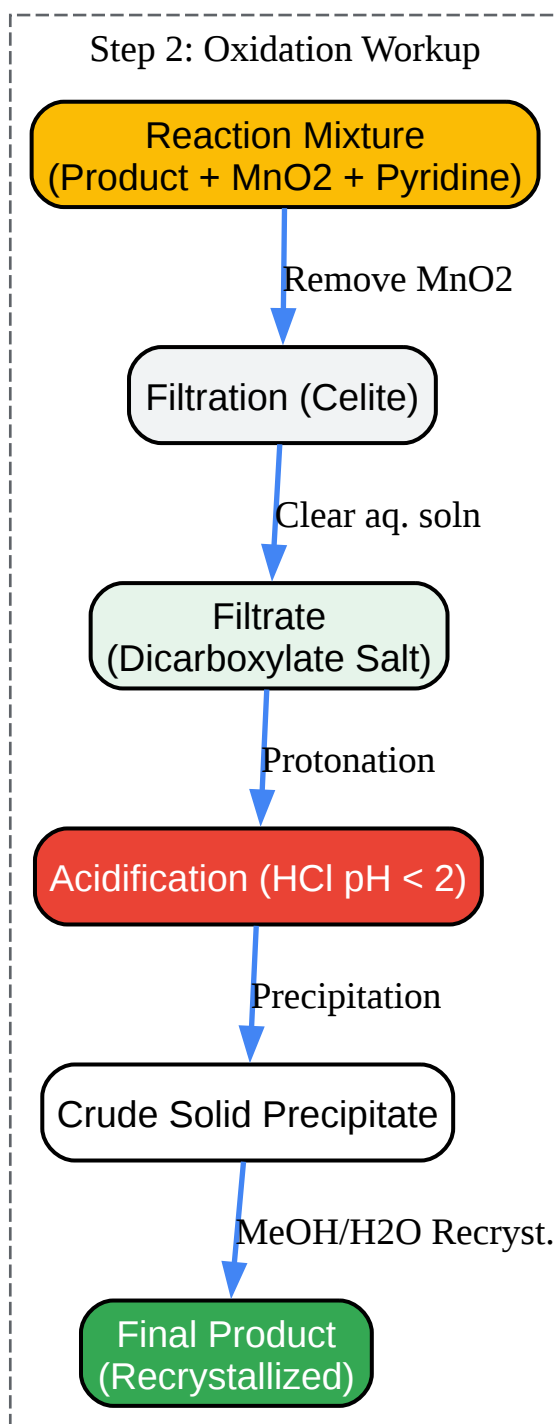
Procedure:

- Setup: Use a large round-bottom flask (oxidation is voluminous).
- Charge: Suspend the brominated intermediate (e.g., 50 mmol) in a mixture of Pyridine (100 mL) and Water (200 mL).
- Oxidation: Heat the mixture to 80°C. Add KMnO₄ (300 mmol) in portions over 2–3 hours.
 - Caution: Exothermic reaction.[2] Vigorous reflux may occur. Do not add all oxidant at once.
- Reflux: After addition, reflux the mixture (approx. 95–100°C) for 12–18 hours. The purple color should fade to a brown MnO₂ precipitate.
 - Check: If the solution remains purple, excess oxidant is present (good). If it turns completely brown/clear, check TLC; if starting material remains, add more KMnO₄.
- Filtration: Filter the hot mixture through a Celite pad to remove insoluble MnO₂. Wash the pad with hot water.
- Acidification: Concentrate the filtrate (rotary evaporator) to remove most pyridine. The residue is an aqueous solution of the dicarboxylate salt.
- Precipitation: Cool to 0°C. Slowly acidify with conc. HCl to pH 1–2. The target acid will precipitate as a white solid.

- Purification: Filter the solid. Recrystallize from Methanol/Water or Glacial Acetic Acid to obtain pure **2-Bromo-5-fluoroterephthalic acid**.

Process Workflow & Logic

The following diagram illustrates the operational flow, highlighting the critical phase changes and purification logic.



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Figure 2: Isolation workflow for the oxidation step.

Characterization & Quality Control

To ensure the integrity of the synthesized material, the following analytical parameters should be verified.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - $\delta \sim 13.5$ ppm (br s, 2H): Carboxylic acid protons (-COOH).
 - $\delta \sim 8.15$ ppm (d, $J_{\text{HF}} \sim 6$ Hz, 1H): Aromatic proton at C3 (Ortho to F, Meta to Br). The coupling constant reflects ortho F-H coupling.
 - $\delta \sim 7.90$ ppm (d, $J_{\text{HF}} \sim 9-10$ Hz, 1H): Aromatic proton at C6 (Meta to F, Para to Br). Note: Chemical shifts are estimated based on substituent shielding/deshielding effects.

Mass Spectrometry (MS)

- Method: ESI- (Negative Mode).
- Expected Mass: $[\text{M-H}]^- = 260.9$ and 262.9 (1:1 isotopic pattern due to $^{79}\text{Br}/^{81}\text{Br}$).

Troubleshooting Table

Observation	Root Cause	Corrective Action
Low Yield (Step 1)	Benzylic bromination	Lower temperature to 0°C ; protect from light strictly.
Incomplete Oxidation	Intermediate mono-acid formed	Increase KMnO_4 equivalents; extend reflux time; ensure vigorous stirring.
Product is Brown	MnO_2 contamination	Re-dissolve in dilute NaOH , filter through fresh Celite, then re-acidify.
Pyridine Smell	Incomplete removal	Wash the final solid with dilute HCl during filtration to form soluble pyridinium salts.

References

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